

Phenyl 2-(phenylthio)phenylcarbamate: A Synthetic Intermediate with Unexplored Therapeutic Potential

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Compound of Interest

Compound Name: Phenyl 2-(phenylthio)phenylcarbamate

Cat. No.: B116602

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the current scientific understanding of **Phenyl 2-(phenylthio)phenylcarbamate**. Despite its crucial role as a synthetic intermediate in the pharmaceutical industry, publicly available research on its direct therapeutic applications is nascent. This document summarizes the available chemical and synthetic information and explores the potential, yet currently unsubstantiated, avenues for therapeutic targeting based on limited preliminary data from non-peer-reviewed sources.

Core Identity and Known Role

Phenyl 2-(phenylthio)phenylcarbamate (CAS No. 111974-73-3) is a well-characterized organic compound with the molecular formula $C_{19}H_{15}NO_2S$.^[1] Its primary and extensively documented application is as a key intermediate in the multi-step synthesis of Quetiapine, an atypical antipsychotic medication used in the treatment of schizophrenia and bipolar disorder.^[1]

Table 1: Physicochemical Properties of **Phenyl 2-(phenylthio)phenylcarbamate**

Property	Value
CAS Number	111974-73-3
Molecular Formula	C ₁₉ H ₁₅ NO ₂ S
Molecular Weight	321.39 g/mol
Appearance	White to Off-White Solid
Melting Point	91 - 92 °C
Boiling Point (Predicted)	438.0 ± 37.0 °C
Density (Predicted)	1.28 ± 0.1 g/cm ³
Solubility	Chloroform (Slightly), Methanol (Slightly)

Synthesis of Phenyl 2-(phenylthio)phenylcarbamate

The synthesis of **Phenyl 2-(phenylthio)phenylcarbamate** is a critical step in the manufacturing of Quetiapine. The most common synthetic route involves the reaction of 2-(phenylthio)aniline with phenyl chloroformate.

Experimental Protocol: Synthesis of Phenyl 2-(phenylthio)phenylcarbamate

Materials:

- 2-(phenylthio)aniline
- Phenyl chloroformate
- Toluene
- Sodium hydroxide (NaOH)
- Sodium carbonate (Na₂CO₃)
- Water

Procedure:

- Dissolve 2-(phenylthio)aniline in toluene and cool the solution to approximately 5°C.
- Slowly add a solution of phenyl chloroformate in toluene to the stirred 2-(phenylthio)aniline solution over a period of one hour.
- Following the initial addition, commence a simultaneous addition of a second portion of phenyl chloroformate in toluene and an aqueous solution of sodium hydroxide and sodium carbonate.
- Maintain the reaction temperature and stirring for a specified duration to ensure complete reaction.
- Upon completion, the product can be isolated and purified using standard organic chemistry techniques such as extraction, washing, and recrystallization.

Caption: A potential workflow for investigating therapeutic targets.

Conclusion and Future Directions

In conclusion, **Phenyl 2-(phenylthio)phenylcarbamate** is a compound of significant interest within the realm of pharmaceutical synthesis. However, its potential as a therapeutic agent in its own right remains an open question. The information landscape is currently dominated by its role as an intermediate, with only tantalizing, unconfirmed hints of biological activity.

For researchers and drug development professionals, this represents a greenfield opportunity. The logical next steps would be to:

- Conduct comprehensive in vitro screening of **Phenyl 2-(phenylthio)phenylcarbamate** against a panel of disease-relevant targets, including epigenetic enzymes like LSD1.
- Evaluate its cytotoxic and antiproliferative effects on various cancer cell lines.
- If any significant activity is confirmed, initiate medicinal chemistry efforts to explore the structure-activity relationship and optimize for potency and selectivity.

Until such primary research is conducted and published, any discussion of the therapeutic targets of **Phenyl 2-(phenylthio)phenylcarbamate** must be considered speculative.

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References

- 1. Buy 2,5-Bis(aminomethyl)tetrahydrofuran (EVT-340817) | 66918-21-6 [evitachem.com]
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